

A Technical Guide to the Spectroscopic Characterization of Des(dimethylamino)hydroxyrizatriptan

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Compound of Interest

Compound Name:	Des(dimethylamino)hydroxyrizatriptan
CAS No.:	160194-39-8
Cat. No.:	B1589140

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **Des(dimethylamino)hydroxyrizatriptan**, a potential metabolite and impurity of the anti-migraine drug Rizatriptan. This document is intended for researchers, scientists, and drug development professionals engaged in the analysis and quality control of Rizatriptan and its related compounds. The guide offers predicted spectroscopic data based on the analysis of structurally similar compounds, detailed experimental protocols for data acquisition, and expert insights into the rationale behind the analytical methodologies.

Introduction

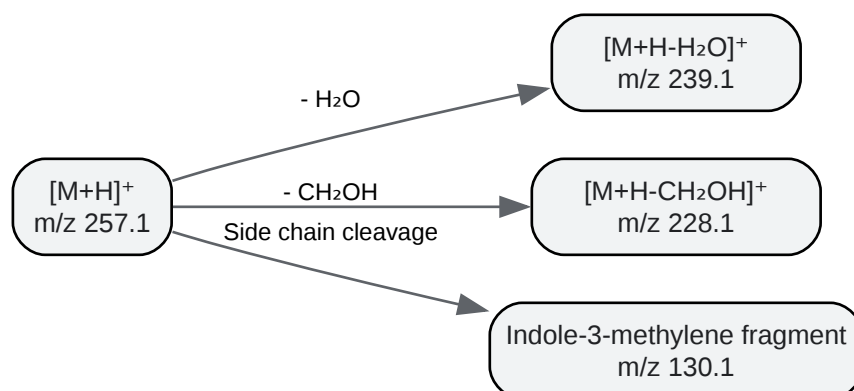
Des(dimethylamino)hydroxyrizatriptan, systematically named 2-(5-((1H-1,2,4-triazol-1-yl)methyl)-1H-indol-3-yl)ethan-1-ol, is a significant compound in the context of Rizatriptan's metabolic profile and impurity analysis. Its structure is characterized by the substitution of the dimethylamino group of Rizatriptan with a hydroxyl group, transforming the side chain to an ethanolamine moiety. Accurate spectroscopic characterization of this compound is paramount

for its identification and quantification in active pharmaceutical ingredients (APIs) and formulated drug products, ensuring their safety and efficacy. This guide will delve into the predicted Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic data for this molecule.

The methodologies presented herein are grounded in established analytical principles and adapted from validated methods for Rizatriptan and other tryptamine derivatives. The rationale behind each experimental choice is explained to provide a deeper understanding of the analytical process, ensuring scientific integrity and trustworthiness of the data.

Molecular Structure

The foundational step in any spectroscopic analysis is the precise understanding of the molecular structure.



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Caption: Predicted ESI-MS fragmentation pathway.

Experimental Protocol for LC-MS

- Chromatographic Separation:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.

- Gradient: Start with 5% B, ramp to 95% B over 10 minutes, hold for 2 minutes, and then re-equilibrate.
- Flow rate: 0.3 mL/min.
- Injection volume: 2 μ L.
- Mass Spectrometry Detection:
 - Ionization mode: Positive Electrospray Ionization (ESI+).
 - Scan range: m/z 50-500.
 - Capillary voltage: 3.5 kV.
 - Source temperature: 120 °C.
 - Desolvation temperature: 350 °C.
 - For fragmentation data (MS/MS), use collision-induced dissociation (CID) with varying collision energies (10-40 eV).

Trustworthiness: This LC-MS method is based on widely used protocols for the analysis of polar drug metabolites. The use of a C18 column provides good retention and separation of the analyte from other components. ESI in positive mode is ideal for molecules with basic nitrogen atoms like the indole and triazole rings. [\[1\]](#)[\[2\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Predicted IR Absorption Bands

Table 3: Predicted Major IR Absorption Bands

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
O-H stretch (alcohol)	3200-3500	Strong, broad
N-H stretch (indole)	~3400	Medium, sharp
Aromatic C-H stretch	3000-3100	Medium
Aliphatic C-H stretch	2850-2960	Medium
Aromatic C=C stretch	1450-1600	Medium to strong
C-O stretch (alcohol)	1000-1260	Strong

Experimental Protocol for FTIR Spectroscopy

- Sample Preparation: Use the Attenuated Total Reflectance (ATR) technique for solid samples. Place a small amount of the powdered sample directly on the ATR crystal.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Scan range: 4000-400 cm⁻¹.
 - Resolution: 4 cm⁻¹.
 - Number of scans: 16-32.
- Data Processing: Perform a background subtraction using the empty ATR crystal.

Expertise & Experience: ATR-FTIR is a rapid and convenient method for solid samples, requiring minimal sample preparation. The predicted band positions are based on the analysis of similar indole and alcohol-containing compounds. The broadness of the O-H stretch is indicative of hydrogen bonding. [\[3\]](#)[\[4\]](#)

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, which is characteristic of its chromophores.

Predicted UV-Vis Absorption Maxima

The primary chromophore in **Des(dimethylamino)hydroxyrizatriptan** is the 5-substituted indole ring system.

Table 4: Predicted UV Absorption Maxima in Methanol

λ_{max} (nm)	Justification
~225	High-energy π - π^* transition of the indole ring.
~280	Lower-energy π - π^* transition of the indole ring.

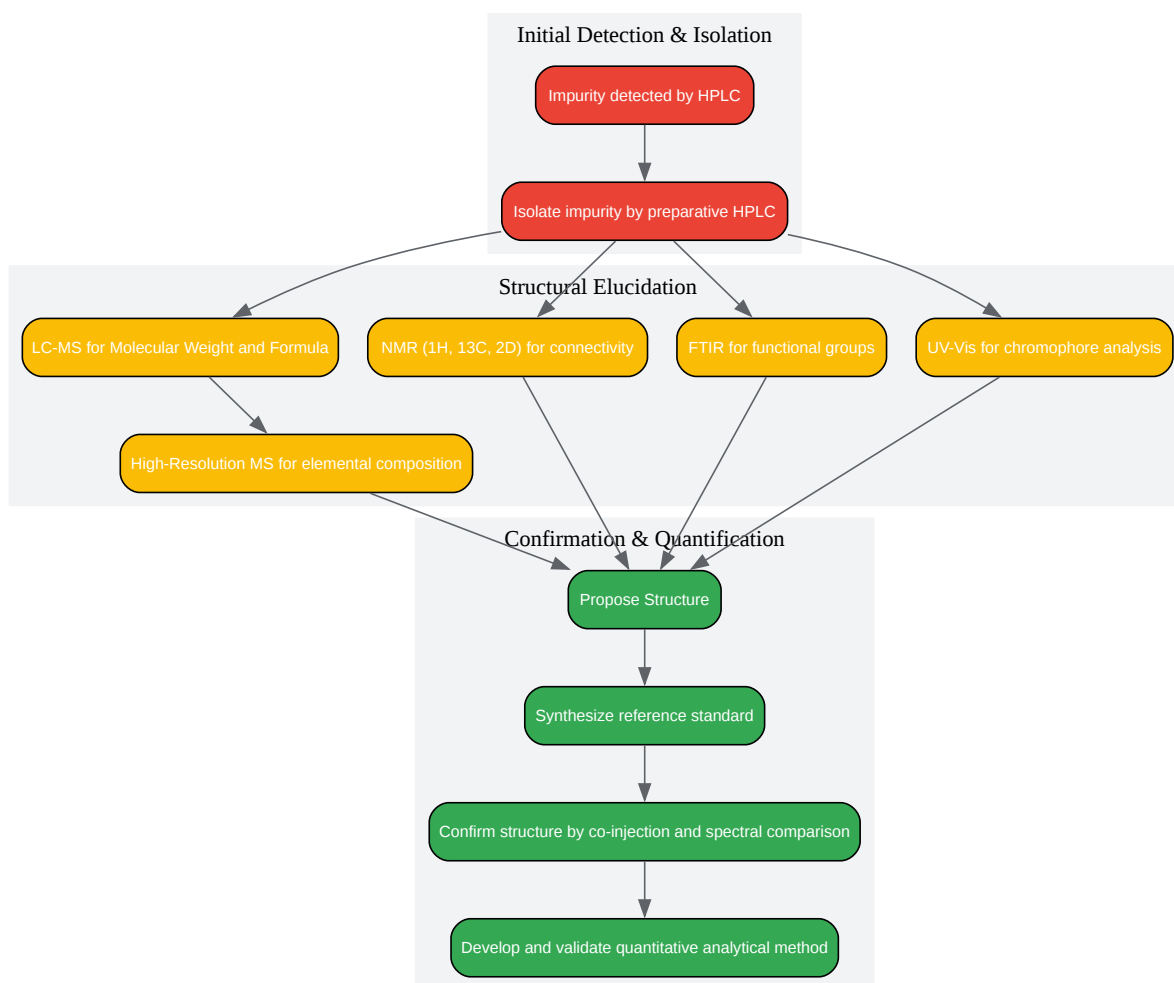
Experimental Protocol for UV-Vis Spectroscopy

- **Sample Preparation:** Prepare a stock solution of the sample in methanol (e.g., 100 $\mu\text{g/mL}$). Prepare a series of dilutions to determine the linear range.
- **Instrumentation:** A dual-beam UV-Vis spectrophotometer.
- **Data Acquisition:**
 - Scan range: 200-400 nm.
 - Blank: Use methanol.
 - Cuvette: 1 cm quartz cuvette.
- **Data Analysis:** Identify the wavelengths of maximum absorbance (λ_{max}). For quantitative analysis, construct a calibration curve of absorbance versus concentration.

Trustworthiness: Methanol is a common and suitable solvent for UV-Vis analysis of indole-containing compounds as it is transparent in the analytical wavelength range. The predicted λ_{max} values are consistent with those reported for other 5-substituted indoles. [\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Comprehensive Analytical Workflow

The following diagram illustrates a comprehensive workflow for the identification and characterization of an unknown impurity, such as **Des(dimethylamino)hydroxyrizatriptan**, in a drug substance.



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Caption: Workflow for impurity identification and characterization.

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